

2-Methoxybenzonitrile CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybenzonitrile

Cat. No.: B147131

[Get Quote](#)

An In-depth Technical Guide to **2-Methoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methoxybenzonitrile**, a versatile chemical intermediate. It covers its physicochemical properties, synthesis, and applications, with a focus on its relevance to the fields of chemical research and drug development.

Chemical Identity and Properties

2-Methoxybenzonitrile, also known as o-anisonitrile, is an organic compound with the chemical formula C_8H_7NO ^{[1][2][3][4]}. It is characterized by a benzene ring substituted with a methoxy ($-OCH_3$) group and a nitrile ($-C\equiv N$) group at adjacent positions.

Table 1: Chemical Identifiers for **2-Methoxybenzonitrile**

Identifier	Value
CAS Number	6609-56-9[1][4][5][6]
Molecular Formula	C ₈ H ₇ NO[1][2][3][4]
Molecular Weight	133.15 g/mol [1][3][4]
IUPAC Name	2-methoxybenzonitrile[7][8]
Synonyms	o-Anisonitrile, 2-Cyanoanisole[1][2][4]
InChI Key	FSTPMFASNVISBU-UHFFFAOYSA-N[1]
SMILES	<chem>COC1=CC=CC=C1C#N</chem> [1][8]

Table 2: Physicochemical Properties of **2-Methoxybenzonitrile**

Property	Value
Appearance	Clear colorless to pale yellow liquid or low melting solid[1][2][8]
Melting Point	24.5 °C[1][3][6]
Boiling Point	135 °C at 12 mmHg[1][3][6]
Density	1.093 g/mL at 25 °C[1][3][6]
Refractive Index (n ²⁰ /D)	1.5465[1][3]
Flash Point	>230 °F (>113 °C)[1][3]
Water Solubility	Slightly soluble[1][3][6]
Vapor Pressure	0.0162 mmHg at 25 °C[3]

Synthesis of 2-Methoxybenzonitrile

A common laboratory-scale synthesis of **2-Methoxybenzonitrile** involves a Sandmeyer-type reaction starting from o-anisidine[1][6].

Experimental Protocol: Synthesis from o-Anisidine

Materials:

- o-Anisidine
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or other suitable acid
- Copper(I) cyanide (CuCN) or a solution of lead cyanide[1][6]
- Benzene
- Calcium chloride (CaCl_2)
- Steam distillation apparatus
- Distillation apparatus for reduced pressure

Procedure:

- **Diazotization:** A solution of o-anisidine is diazotized by reacting it with sodium nitrite in the presence of a strong acid at low temperatures (typically 0-5 °C) to form the corresponding diazonium salt solution.
- **Cyanation:** The cold diazonium salt solution is then slowly added to a solution containing a cyanide source, such as copper(I) cyanide or lead cyanide[1][6]. Benzene is added to the mixture.
- **Reaction:** The mixture is allowed to react for 10-15 hours[1]. During this time, the diazonium group is replaced by a nitrile group.
- **Work-up and Purification:**
 - The mixture undergoes steam distillation to separate the volatile organic components.
 - The benzene layer is separated from the distillate.

- The organic layer is dried using a drying agent like anhydrous calcium chloride.
- The benzene is evaporated.
- The remaining residue is purified by distillation under reduced pressure. The fraction collected at 120-122.5 °C (at 1.2 kPa) is **2-Methoxybenzonitrile**[1].

The typical yield for this process is reported to be between 64.5% and 67.3%[1].



[Click to download full resolution via product page](#)

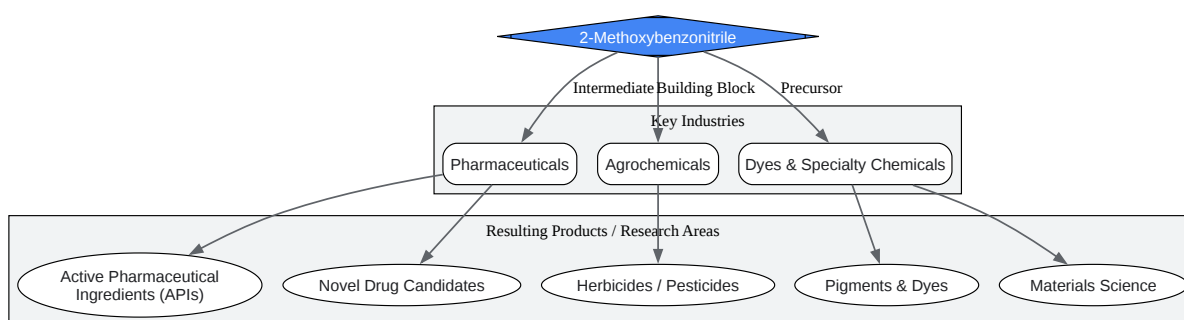
A flowchart illustrating the synthesis of **2-Methoxybenzonitrile**.

Applications in Research and Development

2-Methoxybenzonitrile is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries[2][4][9]. Its bifunctional nature allows for a variety of chemical transformations.

- **Pharmaceutical Intermediate:** It is used in the synthesis of more complex molecules with potential therapeutic applications[2][9]. For instance, it has been utilized in the synthesis of 5-(4'-methyl [1,1'-biphenyl]-2-yl)-1H-tetrazole[1][6]. Substituted benzonitriles are recognized as important pharmacophores in various drug candidates[10].
- **Agrochemical Synthesis:** The compound serves as a key component in the creation of innovative crop protection solutions[2][9].
- **Dye Manufacturing:** It is also employed as an intermediate in the synthesis of dyes[2].

- Chemical Research: In a broader research context, **2-Methoxybenzonitrile**'s structure provides a platform for developing novel compounds and exploring new synthetic methodologies[9].



[Click to download full resolution via product page](#)

Logical relationship of **2-Methoxybenzonitrile**'s applications.

Safety and Handling

2-Methoxybenzonitrile is classified as an irritant and requires careful handling in a laboratory setting.

Table 3: GHS Hazard Information for **2-Methoxybenzonitrile**

Hazard Class	Code	Description
Pictogram	GHS07	Warning[1]
Hazard Statements	H315	Causes skin irritation[1][7]
H319	Causes serious eye irritation[1] [7]	
H335	May cause respiratory irritation[1]	
Precautionary Statements	P261	Avoid breathing vapours/mist/gas[1]
P280	Wear protective gloves/eye protection[1]	
P302+P352	IF ON SKIN: Wash with plenty of water[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].	

Handling and Storage:

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors[11].
- Storage: Store in a cool, dry place in a tightly sealed container. The recommended storage temperature is room temperature[1][2].

In case of accidental exposure, it is crucial to follow standard first-aid measures and seek medical attention[12][13]. For spills, absorb the material with an inert substance and dispose of it as hazardous waste[12][14].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxybenzonitrile | 6609-56-9 [chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chembk.com [chembk.com]
- 4. 2-Methoxybenzonitrile | Alzchem Group [alzchem.com]
- 5. 2-Methoxybenzonitrile | 6609-56-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. 2-Methoxybenzonitrile CAS#: 6609-56-9 [m.chemicalbook.com]
- 7. 2-Methoxybenzonitrile | C₈H₇NO | CID 81086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Methoxybenzonitrile, 99% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 9. nbinno.com [nbinno.com]
- 10. benchchem.com [benchchem.com]
- 11. biosynth.com [biosynth.com]
- 12. 2-Methoxybenzonitrile(6609-56-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- 14. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [2-Methoxybenzonitrile CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147131#2-methoxybenzonitrile-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com